

Enhancing the performance of diisopropyl carbonate as a solvent

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Compound of Interest

Compound Name: Diisopropyl carbonate

Cat. No.: B044100

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Technical Support Center: Diisopropyl Carbonate (DIPC)

Welcome to the technical support center for **diisopropyl carbonate** (DIPC). This resource is designed for researchers, scientists, and drug development professionals to enhance the performance of DIPC as a solvent in your experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key performance data.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered when using **diisopropyl carbonate** as a solvent.

Q1: My reaction is proceeding slowly or stalling in DIPC. What are the potential causes and solutions?

A1: A sluggish reaction in DIPC can be due to several factors. Firstly, ensure your starting materials are pure and free of inhibitors.^{[1][2]} Secondly, reaction kinetics can be highly dependent on temperature; consider carefully increasing the reaction temperature, as DIPC has a relatively high boiling point (147 °C).^{[3][4][5]} If the reaction allows, the use of a suitable

catalyst can significantly increase the reaction rate.^[1] Lastly, ensure all reactants are adequately soluble in DIPC at the reaction temperature.

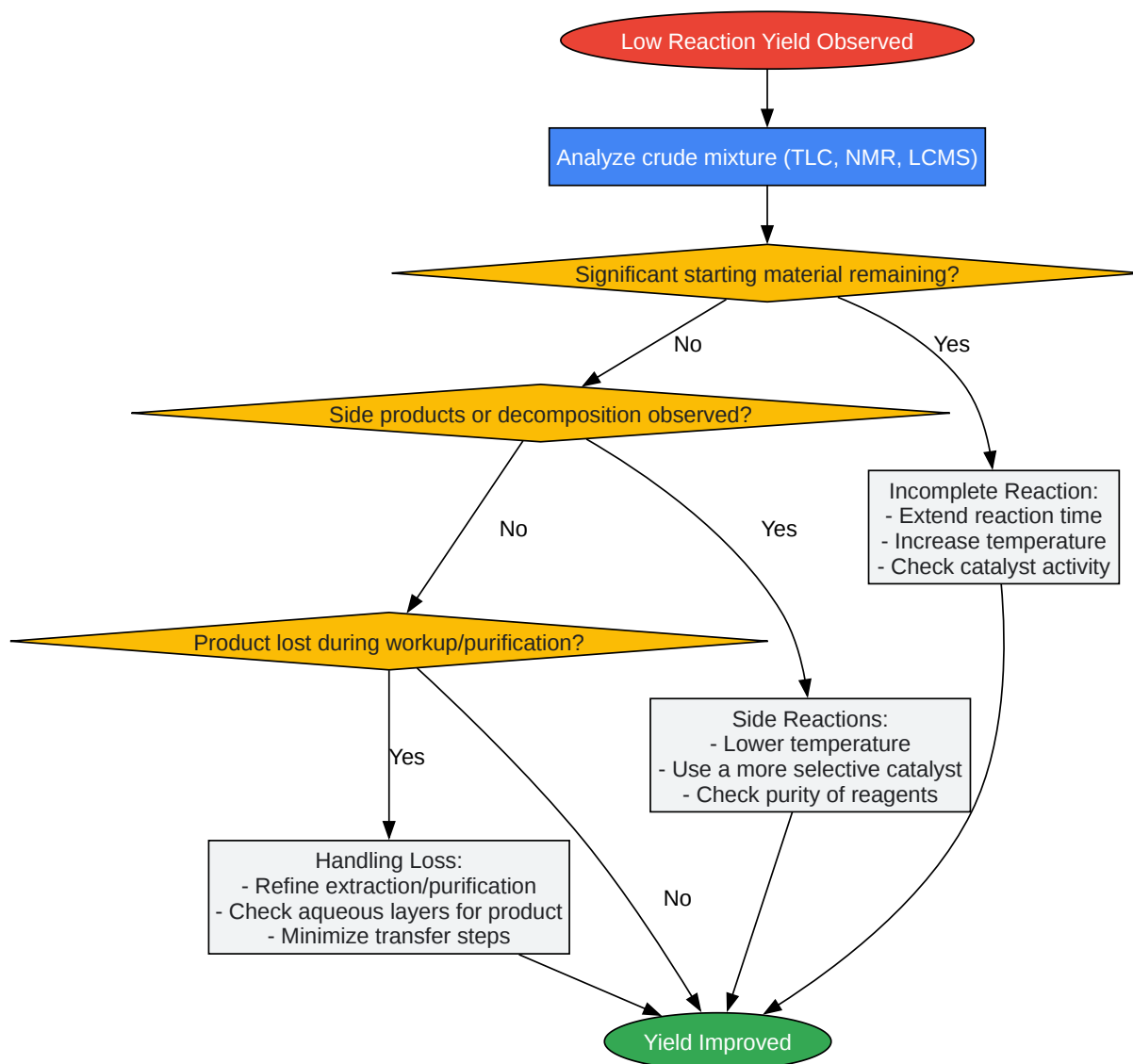
Q2: I am observing unexpected byproducts or decomposition of my product. How can I mitigate this?

A2: Unwanted side reactions or product decomposition can often be traced back to impurities in the solvent or reagents, or non-optimal reaction conditions.^{[1][2][6][7]}

- **Solvent Purity:** Ensure you are using high-purity DIPC. If necessary, purify the solvent before use (see Experimental Protocol 1). Commercially available DIPC may be stabilized with calcium carbonate.^{[5][8]}
- **Reaction Conditions:** Overheating can lead to thermal decomposition of sensitive compounds.^{[1][6]} Try running the reaction at a lower temperature for a longer period.
- **Workup Issues:** Your product might be sensitive to acidic or basic conditions used during the workup.^[9] Test the stability of your product to the workup conditions on a small scale before processing the entire batch.

Q3: My reaction yield is lower than expected. How can I troubleshoot this?

A3: Low yields are a common issue in chemical synthesis.^{[2][6][7][9]} A systematic approach can help identify the cause. Use the following troubleshooting workflow to diagnose the problem. If starting materials are impure, this can lead to side reactions or inhibition of the desired reaction.^{[1][2]} Incomplete reactions can be addressed by extending the reaction time or increasing the temperature.^[1] Product loss can occur during transfer, extraction, or purification steps.^{[6][7][9]}



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Troubleshooting workflow for low reaction yields.

Q4: How do I ensure my DIPC is anhydrous for moisture-sensitive reactions?

A4: While DIPC is not particularly hygroscopic, moisture can be introduced during storage or handling. For moisture-sensitive applications, it is recommended to dry the solvent using standard laboratory procedures. This can involve distillation from a suitable drying agent, such as calcium hydride, or storage over activated molecular sieves (e.g., 4 Å).

Q5: What are the primary safety concerns when working with DIPC?

A5: **Diisopropyl carbonate** is a flammable liquid and vapor.^[10] It can cause skin and serious eye irritation, and may cause respiratory irritation.^[10] Always handle DIPC in a well-ventilated area, preferably a fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[3][11]} Avoid contact with skin and eyes, and prevent fire caused by electrostatic discharge.^{[3][11]}

Quantitative Data: Physicochemical Properties of DIPC

The following table summarizes key properties of **diisopropyl carbonate**.

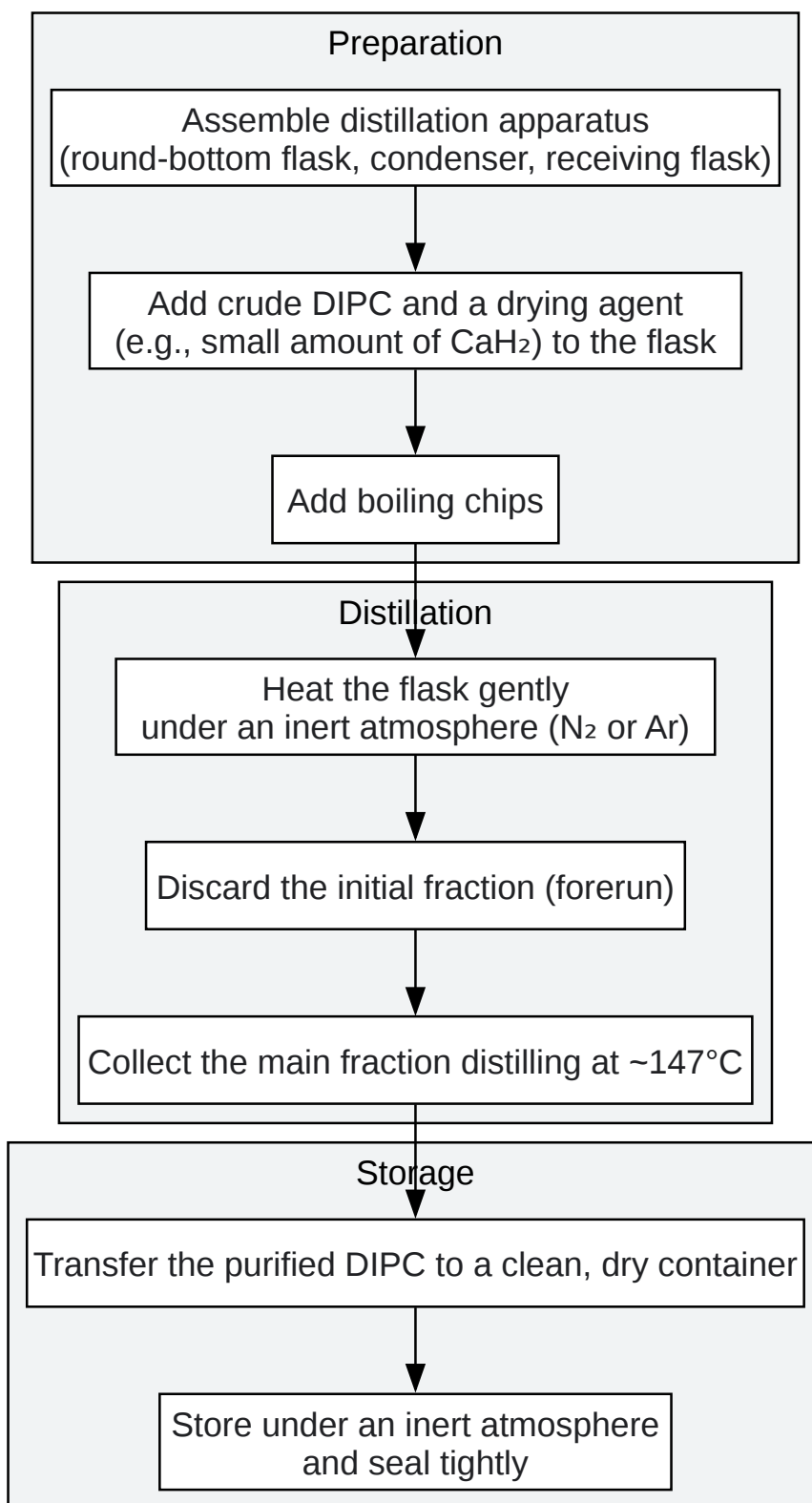
Property	Value	Reference(s)
CAS Number	6482-34-4	[3][4][12]
Molecular Formula	C ₇ H ₁₄ O ₃	[12][13][14]
Molecular Weight	146.18 g/mol	[4][5][12]
Appearance	Colorless liquid/oil	[3][5][14]
Boiling Point	147 °C	[3][4][5]
Melting Point	< 25 °C	[5][11]
Density	0.945 g/cm ³	[3][4][5]
Flash Point	53 °C	[3][4][5]
Solubility	Soluble in Chloroform, Ethyl Acetate	[3][5]
Storage Temperature	2-8°C, Sealed in dry conditions	[5][15]

Experimental Protocols

Here are detailed methodologies for common procedures involving **diisopropyl carbonate**.

Protocol 1: Purification of **Diisopropyl Carbonate** by Distillation

This protocol describes the purification of DIPC to remove non-volatile impurities and residual moisture.



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